

Essential Safety and Operational Guide for Handling D13-9001

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Compound of Interest

Compound Name: D13-9001

Cat. No.: B15567531

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **D13-9001**. The following procedures are based on best practices for handling potent, novel chemical compounds in a laboratory setting, in the absence of a specific Safety Data Sheet (SDS). A conservative approach is recommended, treating **D13-9001** as a potent and hazardous substance.

Immediate Safety and Handling Protocols

D13-9001 is a potent efflux pump inhibitor and should be handled with care to minimize exposure.^[1] All personnel must be trained on the potential hazards and the procedures outlined below before working with this compound.

Engineering Controls:

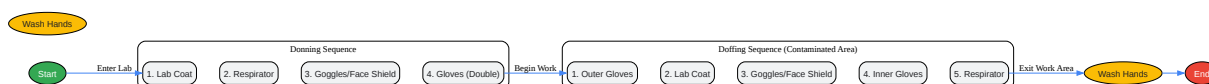
- Ventilation: All handling of **D13-9001** powder and solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.^[2]
- Containment: For procedures with a higher risk of generating dust or aerosols, such as weighing or vortexing, consider using a glove box or other containment enclosure.^{[3][4]}

Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory to prevent dermal, ocular, and respiratory exposure. The following table summarizes the required PPE for handling **D13-9001**.

Protection Type	Required PPE	Specifications and Best Practices
Body Protection	Flame-resistant lab coat	Must be fully buttoned. Consider a disposable gown over the lab coat for added protection during high-risk procedures. [5]
Eye and Face Protection	Safety goggles with side-shields	Must meet ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a significant splash hazard.
Hand Protection	Chemical-resistant gloves (double-gloving recommended)	Nitrile gloves are a common choice, but glove compatibility should be verified. Inspect gloves for any signs of degradation or puncture before and during use. Change gloves immediately if contaminated.
Respiratory Protection	N95 respirator or higher	Required when handling the powder outside of a certified fume hood or in case of a spill. Ensure proper fit testing and training for respirator use.
Foot Protection	Closed-toe shoes	Made of a non-porous material to protect against spills.

Experimental Workflow: Donning and Doffing PPE

Properly putting on (donning) and taking off (doffing) PPE is critical to prevent contamination. The following diagram illustrates the correct sequence.



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